

Sourcing Methyl 2-chloroquinazoline-7-carboxylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyl 2-chloroquinazoline-7-carboxylate

Cat. No.: B1519853

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An In-depth Guide for Scientists and Drug Development Professionals on the Procurement and Quality Evaluation of a Key Chemical Intermediate

Methyl 2-chloroquinazoline-7-carboxylate, a key building block in the synthesis of a variety of pharmacologically active compounds, is a molecule of significant interest to the research and drug development community. Its quinazoline core is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. This guide provides a comprehensive overview of commercial suppliers, critical quality control parameters, and in-house synthesis considerations for this important reagent.

The Strategic Importance of Methyl 2-chloroquinazoline-7-carboxylate in Drug Discovery

The quinazoline scaffold is a versatile heterocyclic motif that has been successfully exploited in the development of a wide range of therapeutic agents, particularly in oncology. The 2-chloro substitution on the quinazoline ring provides a reactive handle for nucleophilic substitution, allowing for the facile introduction of various functionalities and the construction of diverse molecular libraries. The methyl carboxylate at the 7-position offers a site for further chemical modification or can be a key pharmacophoric element in its own right.

Given its utility, a reliable and well-characterized source of **Methyl 2-chloroquinazoline-7-carboxylate** is paramount for the seamless progression of research and development projects.

This guide aims to equip researchers with the necessary knowledge to confidently source and utilize this critical reagent.

Locating and Evaluating Commercial Suppliers

A number of chemical suppliers offer **Methyl 2-chloroquinazoline-7-carboxylate** (CAS No. 953039-79-7). When selecting a supplier, it is crucial to look beyond price and consider factors such as purity, batch-to-batch consistency, available documentation, and lead times.

Table 1: Comparison of Commercial Suppliers of **Methyl 2-chloroquinazoline-7-carboxylate**

Supplier	Product Number	Typical Purity	Available Quantities	Lead Time	Documentation
Manchester Organics	D52444	>97%	1g, Custom	4-6 Weeks[1]	MSDS, CoA (upon request)
AChemBlock	C-2403	97%[2]	Custom	Enquiry	HNMR, HPLC, CoA (available on website)[2]
Arctom Scientific	AG-AG0065O2	Not specified	Custom	Enquiry	SDS, CoA (upon request)[3]
CP Lab Safety	Not specified	min 97%[4]	1g	Enquiry	Not specified
BIOFOUNT	Not specified	Not specified	Enquiry	Enquiry	NMR, HPLC, MSDS, CoA (downloadable)[5]
BLD Pharm	Not specified	Not specified	Enquiry	Enquiry	NMR, HPLC, LC-MS, UPLC (viewable)[6]

Key Considerations When Choosing a Supplier:

- Purity and Analytical Data: Reputable suppliers will provide a Certificate of Analysis (CoA) with each batch, detailing the purity as determined by methods such as High-Performance Liquid Chromatography (HPLC) and confirming the structure by Nuclear Magnetic Resonance (NMR) spectroscopy. Some suppliers, like AChemBlock and BIOFOUNT, provide easy access to this data on their websites.[2][5]
- Batch-to-Batch Consistency: For long-term projects, ensuring consistency between batches is critical to the reproducibility of experimental results. Inquire about the supplier's quality management systems and their ability to provide material from the same lot for ongoing studies.
- Lead Time: Lead times can vary significantly between suppliers. For time-sensitive projects, it is essential to confirm the availability and expected delivery date before placing an order. Manchester Organics, for example, states a lead time of 4-6 weeks.[1]
- Customer and Technical Support: A responsive and knowledgeable technical support team can be an invaluable resource for addressing any questions or concerns regarding the product's specifications or use.

Quality Control: A Self-Validating System for Incoming Material

Upon receipt of **Methyl 2-chloroquinazoline-7-carboxylate**, it is best practice to perform in-house quality control to verify the identity and purity of the material. This self-validating step ensures the integrity of your experimental results.

Experimental Workflow for Quality Control

Caption: A typical workflow for the quality control of incoming **Methyl 2-chloroquinazoline-7-carboxylate**.

Key Analytical Techniques

- ¹H NMR Spectroscopy: Proton NMR is a powerful tool for confirming the chemical structure of the molecule. The expected spectrum for **Methyl 2-chloroquinazoline-7-carboxylate**

should show characteristic signals for the aromatic protons on the quinazoline ring system and a singlet for the methyl ester protons.

- **HPLC Analysis:** HPLC is used to determine the purity of the compound. A high-quality sample should exhibit a single major peak with minimal impurities. It is advisable to develop a standard in-house HPLC method for consistent analysis.
- **Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight of the compound, further confirming its identity.

In-House Synthesis: A Viable Alternative

For researchers requiring larger quantities or specific analogues of **Methyl 2-chloroquinazoline-7-carboxylate**, in-house synthesis may be a practical option. While a specific, detailed experimental protocol for this exact molecule is not readily available in the public domain, a general synthetic strategy can be adapted from known procedures for related quinazoline derivatives.

A plausible synthetic route would involve the cyclization of a suitably substituted anthranilic acid derivative, followed by chlorination.

General Synthetic Pathway

Caption: A plausible synthetic pathway for **Methyl 2-chloroquinazoline-7-carboxylate**.

Note: The synthesis of quinazoline derivatives can involve hazardous reagents and requires a thorough understanding of organic synthesis techniques. Appropriate safety precautions must be taken.

Safe Handling and Storage

Chlorinated heterocyclic compounds require careful handling to minimize exposure.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.

- Storage: Store **Methyl 2-chloroquinazoline-7-carboxylate** in a tightly sealed container in a cool, dry place away from incompatible materials.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Chlorinated organic compounds are typically considered hazardous waste.

Conclusion

Methyl 2-chloroquinazoline-7-carboxylate is a valuable building block for the synthesis of novel therapeutic agents. A careful and informed approach to sourcing this key intermediate is essential for the success of any research program. By prioritizing suppliers who provide comprehensive analytical data and by implementing a robust in-house quality control system, researchers can ensure the integrity and reproducibility of their work. For those with the requisite expertise and facilities, in-house synthesis offers a viable alternative for obtaining larger quantities or custom analogues. Adherence to strict safety protocols for handling and disposal is paramount when working with this and other chlorinated heterocyclic compounds.

References

Please note that while the following links were verified at the time of writing, their content and availability may change.

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